

# Elemental analysis reference data for Dimethylsilyldimethylamine

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## Compound of Interest

Compound Name: Dimethylsilyldimethylamine

CAS No.: 22705-32-4

Cat. No.: B1588021

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## Technical Comparison Guide: Dimethylsilyldimethylamine (DMSDMA) Executive Summary & Chemical Identity

**Dimethylsilyldimethylamine** (DMSDMA) is a specialized organosilicon reagent used primarily as a silylating agent in organic synthesis and lithography. Unlike the ubiquitous trimethylsilyl (TMS) reagents, DMSDMA introduces a dimethylsilyl (DMS) group (

). This hydride-functionalized silyl group offers unique steric and electronic properties, making it a critical alternative when standard TMS protection fails due to steric hindrance or when specific surface modification (e.g., in photoresists) is required.

Crucial Disambiguation: Do not confuse DMSDMA with N,N-Dimethyltrimethylsilylamine (TMSDMA).

- DMSDMA:

(Contains Si-H bond; introduces

)

- TMSDMA:

(Fully methylated; introduces

)

## Chemical Profile[1][2][3][4][5][6][7][8][9][10][11]

- IUPAC Name:  
-Dimethyl-1,1-dimethylsilylamine (or  
-(Dimethylsilyl)-N,N-dimethylamine)
- CAS Number: 22705-32-4[1]
- Molecular Formula:
- Molecular Weight: 103.24 g/mol [2]

## Reference Data: Elemental Analysis

For researchers validating the purity of synthesized or purchased DMSDMA, the following theoretical elemental composition serves as the calibration standard. Deviations >0.4% typically indicate hydrolysis (loss of amine) or oxidation.

**Table 1: Theoretical Elemental Composition ( )**

Element	Symbol	Atomic Mass	Count	Mass Contribution	Theoretical % (w/w)
Carbon	C	12.011	4	48.044	46.54%
Hydrogen	H	1.008	13	13.104	12.69%
Nitrogen	N	14.007	1	14.007	13.57%
Silicon	Si	28.085	1	28.085	27.20%
Total		103.24		100.00%	

“

*Quality Control Note: High Nitrogen values in experimental data often suggest incomplete removal of the dimethylamine byproduct if the sample was taken from a reaction mixture. Low Silicon values may indicate hydrolysis to dimethylsilanol/siloxane.*

## Physical Properties Reference[2][3][7][8][12][13]

- Boiling Point: 67–68 °C (at 760 mmHg)
- Density: 0.726 g/mL (at 25 °C)
- Flash Point: -13 °C (Highly Flammable)
- Reactivity: Hydrolytic Sensitivity Rating 8 (Reacts rapidly with moisture to release dimethylamine).[2]

## Comparative Performance Analysis

DMSDMA is rarely the "first-choice" reagent (usually HMDS or TMSCI holds that title). However, it excels in specific niches.

## Table 2: DMSDMA vs. Common Alternatives

Feature	DMSDMA (Dimethylsilyldimethylamine)	HMDS (Hexamethyldisilazane)	TMSDMA (Trimethylsilyldimethylamine)
Silyl Group	(Dimethylsilyl)	(Trimethylsilyl)	(Trimethylsilyl)
Byproduct	Dimethylamine (Gas/Liquid, BP 7°C)	Ammonia (Gas)	Dimethylamine (Gas/Liquid)
Steric Bulk	Low (Si-H bond reduces crowding)	Medium	Medium
Reactivity	High (Amine leaving group is potent)	Low (Requires acid catalyst)	High
Atom Economy	Moderate	High (Transfer 2 silyl groups)	Moderate
Key Application	Sterically hindered alcohols; Photoresist modification; ALD precursors.[3]	General protection; GC-MS derivatization.	Fast silylation without acid catalysts.

## Mechanistic Insight: Why Choose DMSDMA?

- Steric Advantage:** The substitution of a methyl group with a hydrogen atom (Si-H vs Si-Me) significantly reduces the cone angle of the silyl group. This allows DMSDMA to silylate tertiary alcohols or hindered phenols that HMDS fails to protect.
- Hydride Reactivity:** The resulting DMS-ether (R-O-SiHMe<sub>2</sub>) retains a reactive Si-H bond. This can be further functionalized (e.g., via Hydrosilylation) or used as a reducing directing group, unlike the inert TMS ether.

# Experimental Protocol: Silylation of Hindered Alcohols

Standard Operating Procedure (SOP) for synthesizing DMS-protected intermediates.

## Safety Pre-Check

- Hazard: DMSDMA is flammable and corrosive.[3] It releases dimethylamine (fishy odor, toxic) upon reaction.[3]
- Environment: Perform all steps in a fume hood. Use anhydrous conditions (Schlenk line or Nitrogen atmosphere).

## Workflow

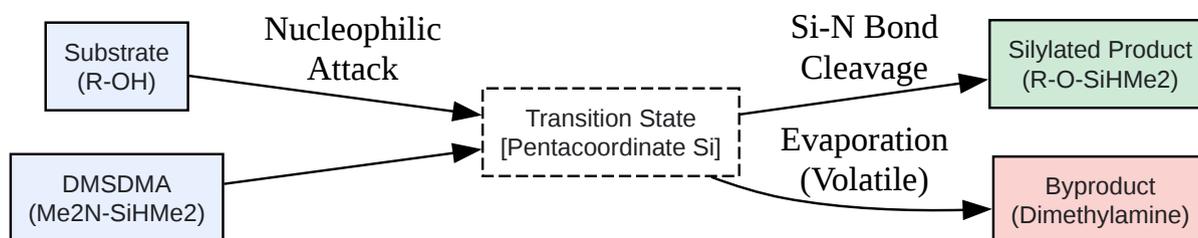
- Preparation:
  - Substrate: 1.0 equivalent (eq) of dry Alcohol/Amine.
  - Solvent: Anhydrous Dichloromethane (DCM) or THF.
  - Reagent: 1.2 – 1.5 eq DMSDMA.
  - Catalyst (Optional): 0.1 eq Imidazole (accelerates reaction but usually not strictly necessary due to the basicity of the leaving group).
- Reaction:
  - Dissolve substrate in solvent under
  - .
  - Add DMSDMA dropwise via syringe at 0°C.
  - Allow to warm to Room Temperature (RT).
  - Monitoring: Evolution of dimethylamine gas may be observed (bubbler). Monitor via TLC or GC.[4]

- Work-up:
  - Since the byproduct (dimethylamine) is volatile (BP 7°C), it can often be removed simply by sparging or rotary evaporation, avoiding aqueous washes that might hydrolyze the sensitive Si-H bond.
  - Critical Step: If the Si-H bond is the target, avoid basic workups that could promote deprotonation/oxidation.
- Validation:
  - Check NMR: Look for the Si-H signal (septet or multiplet) around 4.5 - 5.0 ppm in <sup>1</sup>H-NMR.

## Visualizations

### Diagram 1: Silylation Reaction Pathway

This diagram illustrates the nucleophilic substitution mechanism and the critical byproduct removal step.

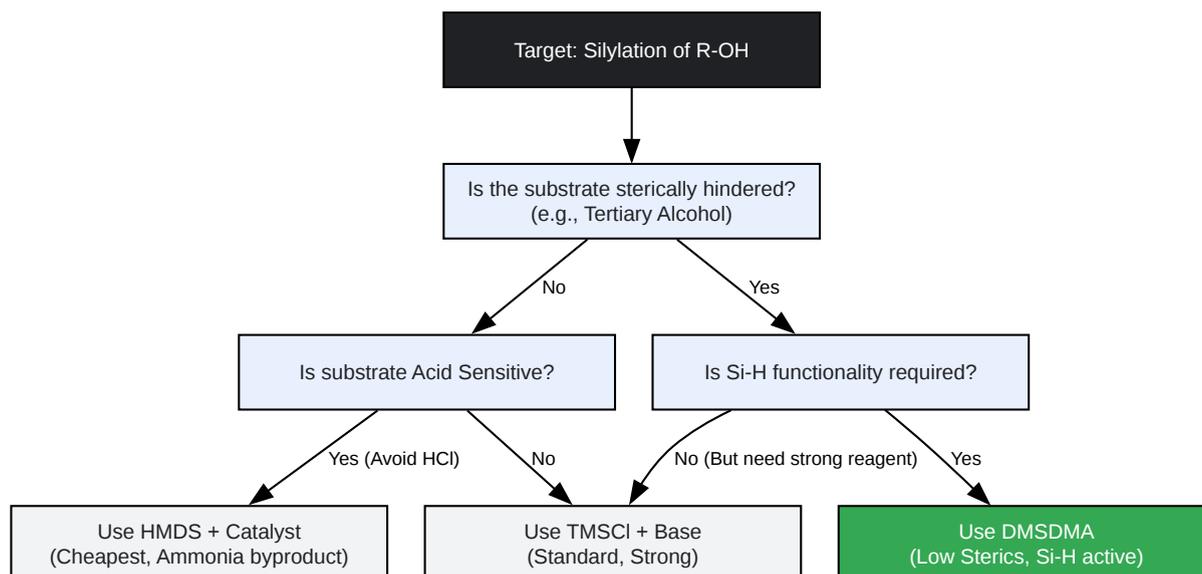


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Caption: Mechanism of DMSDMA silylation showing the direct conversion and volatile byproduct elimination.

### Diagram 2: Reagent Selection Decision Tree

A logic flow for researchers deciding between HMDS, TMSCI, and DMSDMA.



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Caption: Strategic decision matrix for selecting silylation agents based on substrate hindrance and functional requirements.

## References

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- 3. Bis(dimethylamino)dimethylsilane | C<sub>6</sub>H<sub>18</sub>N<sub>2</sub>Si | CID 77384 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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